

Application Notes & Protocols for Maritime Trade Analysis Using ANTAQ Data

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Compound of Interest

Compound Name: Antaq

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Audience: Researchers, Data Analysts, and Professionals in Logistics and Maritime Transport.

Introduction: Leveraging ANTAQ Data for Maritime Insights

The Brazilian National Waterway Transportation Agency (**ANTAQ**) is the regulatory body for Brazil's waterway transport sector.^[1] **ANTAQ** provides comprehensive public datasets on cargo and passenger movements, port terminal information, and company performance through its Open Data Portal.^{[2][3]} These datasets, particularly the Waterway Statistics (Estatístico Aquaviário), offer granular, monthly updated information on cargo handling in Brazilian ports, dating back to 2010.^[1]

This resource is invaluable for researchers and professionals seeking to map and analyze maritime trade routes, understand commodity flows, assess port performance, and model logistical networks connected to Brazil, a major global hub for commodities like iron ore, soybeans, and corn.^{[4][5]}

Potential Applications:

- Trade Flow Analysis: Mapping the primary routes for key exports and imports.
- Port Performance Benchmarking: Comparing cargo throughput and growth rates across different Brazilian ports.^{[6][7]}

- Commodity Logistics Analysis: Tracking the volume and seasonality of specific commodity shipments.[8]
- Infrastructure & Investment Planning: Identifying bottlenecks and opportunities in the national logistics chain.
- Market Intelligence: Monitoring shifts in trade patterns and the market share of different terminals.

Protocols for Data Handling and Analysis

This section details the step-by-step methodology for acquiring, processing, and analyzing **ANTAQ's** maritime data to generate actionable insights into trade routes.

Protocol: Data Acquisition from **ANTAQ's** Portal

- Navigate to the **ANTAQ** Data Portal: Access the official Brazilian government portal for **ANTAQ's** open data. The primary source is the "Estatístico Aquaviário" section.[1]
- Locate the Data Download Section: Find the historical database download link, which provides data in a structured format (typically CSV or similar).[3]
- Select the Desired Datasets: **ANTAQ** provides various datasets. For trade route analysis, the most relevant files are those detailing cargo movement ("movimentação de carga"). These files typically contain dimensions such as:
 - Port of Origin / Destination
 - Type of Cargo (e.g., Solid Bulk, Liquid Bulk, Containerized)
 - Specific Commodity (e.g., "Minério de Ferro," "Soja," "Milho")
 - Cargo Tonnage (Weight in tons)
 - Direction of Flow (Export, Import, Cabotage)
 - Year and Month

- **Download the Data:** Download the selected files for the desired time period. The data is often provided in large, yearly files that may require appropriate software (e.g., Python with Pandas, R) for efficient handling.

Protocol: Data Preprocessing and Cleaning

- **Load the Data:** Import the downloaded CSV files into a data analysis environment.
- **Standardize Port Names:** Port and terminal names may have variations. Create a standardized list of ports to ensure accurate aggregation (e.g., "Complexo Portuário de Santos" should be treated as a single entity).
- **Translate and Standardize Cargo Descriptions:** Cargo descriptions are in Portuguese. Translate them to a common language if necessary and group related sub-categories into broader categories for high-level analysis (e.g., group different types of soy products under "Soy Complex").
- **Handle Missing or Inconsistent Data:** Check for null values in critical columns like tonnage, origin, and destination. Develop a strategy for handling them, such as removal or imputation, depending on the context.
- **Data Type Conversion:** Ensure numerical columns (e.g., tonnage) are in a numeric format and date columns are converted to datetime objects for time-series analysis.

Protocol: Maritime Route and Flow Analysis

- **Create Origin-Destination (OD) Pairs:** For each shipment record, create a unique identifier for the trade route by combining the port of origin and the port of destination (e.g., "Porto de Santos - Port of Shanghai").
- **Aggregate Cargo Volumes:** Group the data by the OD pairs, cargo type, and time period (e.g., monthly, quarterly, annually). Sum the total tonnage for each group to quantify the flow along each route.
- **Identify Top Trade Routes:** Rank the aggregated OD pairs by total tonnage to identify the most significant maritime trade routes for specific commodities or overall trade.

- Time-Series Analysis: Analyze the aggregated data over time to identify trends, seasonality, and significant shifts in trade volumes. For example, plot the monthly export volume of corn from the Port of Santos to understand seasonal peaks.

Data Presentation: Summary Tables

Quantitative data from the analysis should be summarized in clear, structured tables for comparison and reporting.

Table 1: Top 5 Brazilian Export Routes by Cargo Volume (Hypothetical Data for Jan-Aug 2025)

Rank	Origin Port	Destination Region	Primary Cargo	Total Volume (Million Tons)
1	Ponta da Madeira	Asia	Iron Ore	110.4
2	Santos	Asia	Soybeans	45.2
3	Itaguaí	Europe	Iron Ore	38.5
4	Paranaguá	Asia	Corn	25.1

| 5 | Santos | North America | Coffee & Sugar | 15.8 |

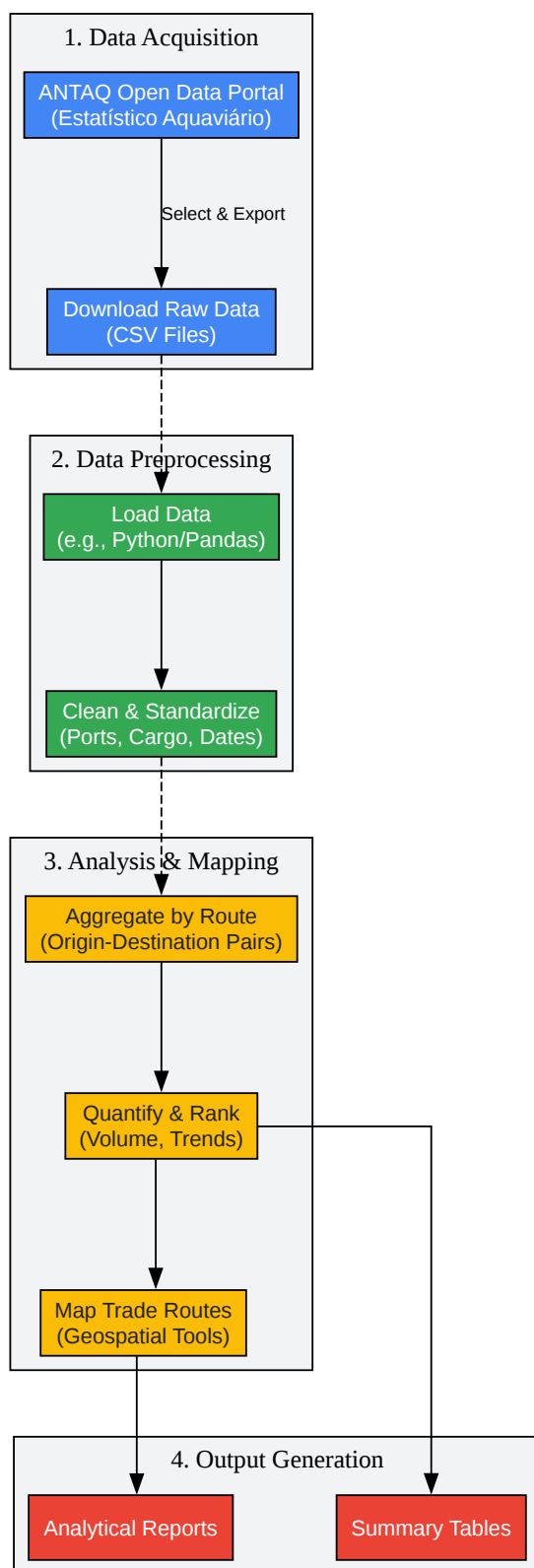
Table 2: Monthly Container Throughput Comparison (Hypothetical Data for 2025)

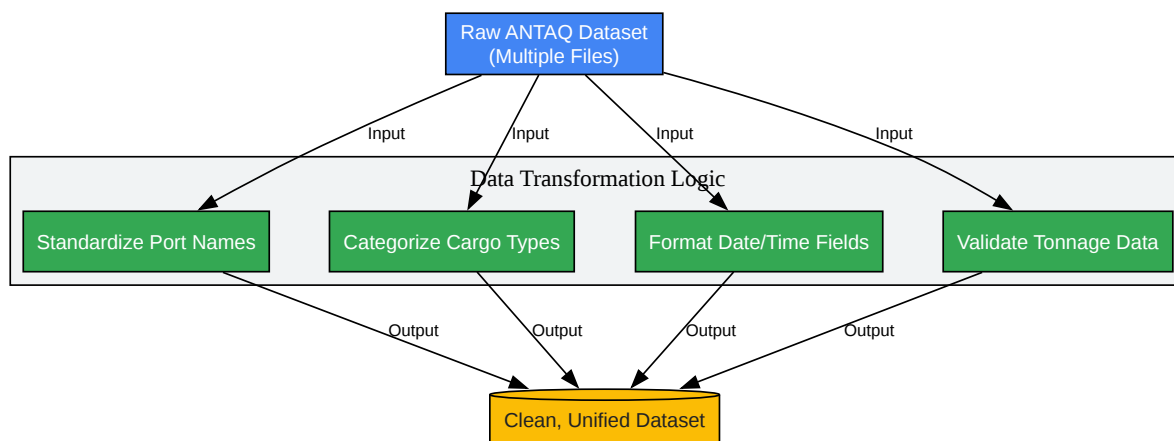
Port	Jan-Aug 2024 (TEUs)	Jan-Aug 2025 (TEUs)	Year-over-Year Growth	National Rank (2025)
Santos	1,250,000	1,380,000	+10.4%	1
Itapoá	422,700	545,304	+29.0%	3

| Paranaguá | 390,500 | 415,000 | +6.3% | 4 |

Visualization of Workflows and Relationships

Diagrams created using the DOT language provide a clear visual representation of the data processing and analysis workflow.





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